

electrochemical performance of lithium formate in various battery electrolytes

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Compound of Interest

Compound Name: *Lithium formate monohydrate*

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Lithium Formate in Battery Electrolytes: A Comparative Performance Guide

For Researchers, Scientists, and Drug Development Professionals

Lithium formate (HCOOLi), a simple lithium salt, is gaining attention in the field of lithium-ion batteries, primarily as a high-capacity prelithiation additive for cathodes. Its application aims to mitigate the initial capacity loss associated with the formation of the solid electrolyte interphase (SEI). This guide provides a comparative overview of the electrochemical performance of lithium formate in battery electrolytes, supported by available experimental data.

Performance in Carbonate-Based Electrolytes

Lithium formate has been investigated as a cathode additive in conventional carbonate-based electrolytes, typically a mixture of ethylene carbonate (EC), dimethyl carbonate (DMC), and diethyl carbonate (DEC) with lithium hexafluorophosphate (LiPF_6) as the conducting salt.

A key challenge with lithium formate is its high decomposition potential, which can be detrimental to the electrolyte and overall battery performance. However, strategies such as ball milling and the addition of catalysts like nickel oxide (NiO) have been shown to effectively lower this decomposition potential, making it more compatible with the operating voltage of commercial cathodes.^[1]

Table 1: Electrochemical Performance of Lithium Formate as a Cathode Prelithiation Additive in a Carbonate-Based Electrolyte

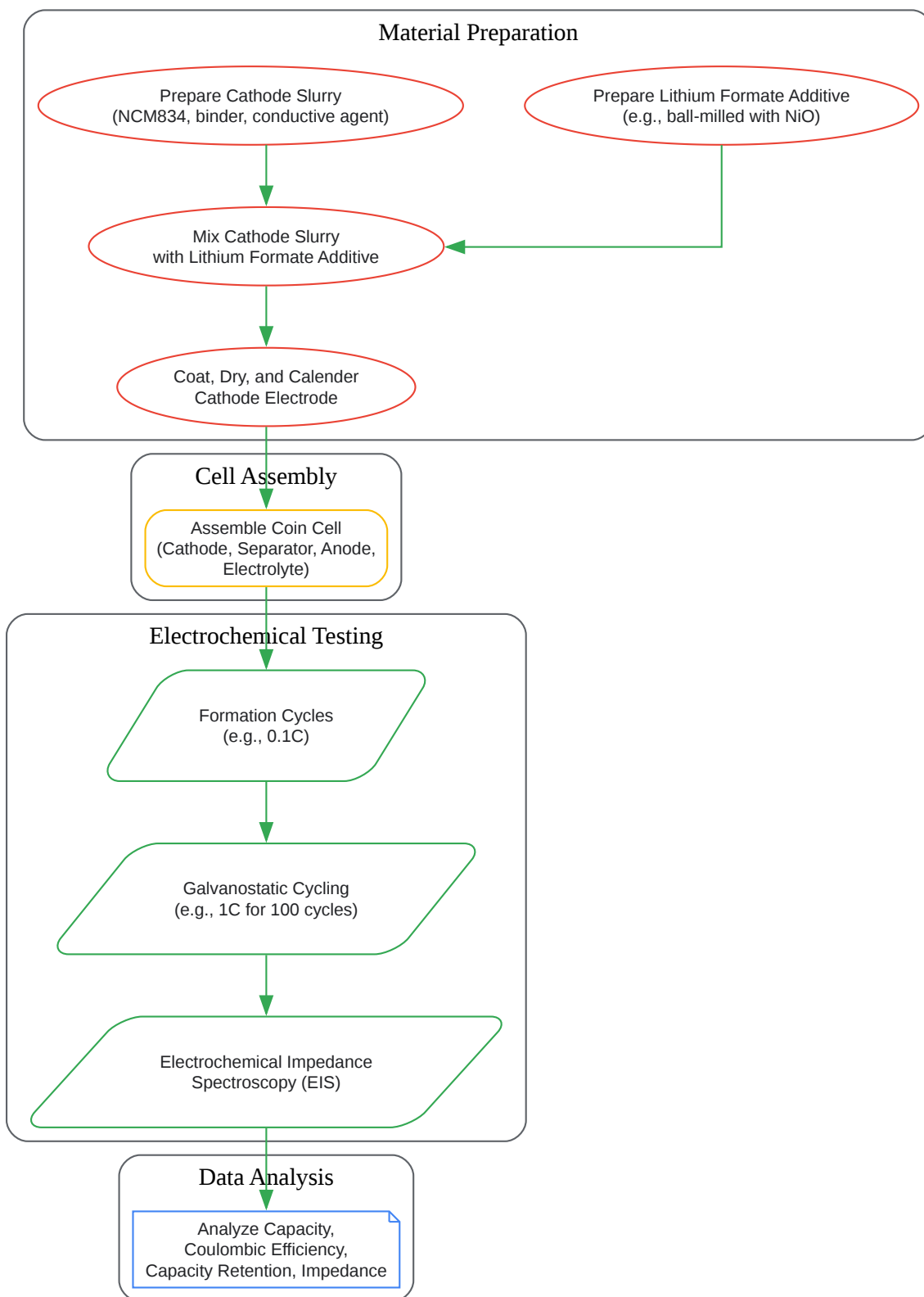
Performance Metric	Standard Cell (NCM834/Graphite)	Cell with Lithium Formate Additive
Electrolyte	1 M LiPF ₆ in EC/DEC/DMC (1:1:1 by vol.)	1 M LiPF ₆ in EC/DEC/DMC (1:1:1 by vol.)
Initial Discharge Capacity (0.1C)	156 mAh·g ⁻¹	169 mAh·g ⁻¹
Capacity Retention (after 100 cycles)	72.8%	94.7%

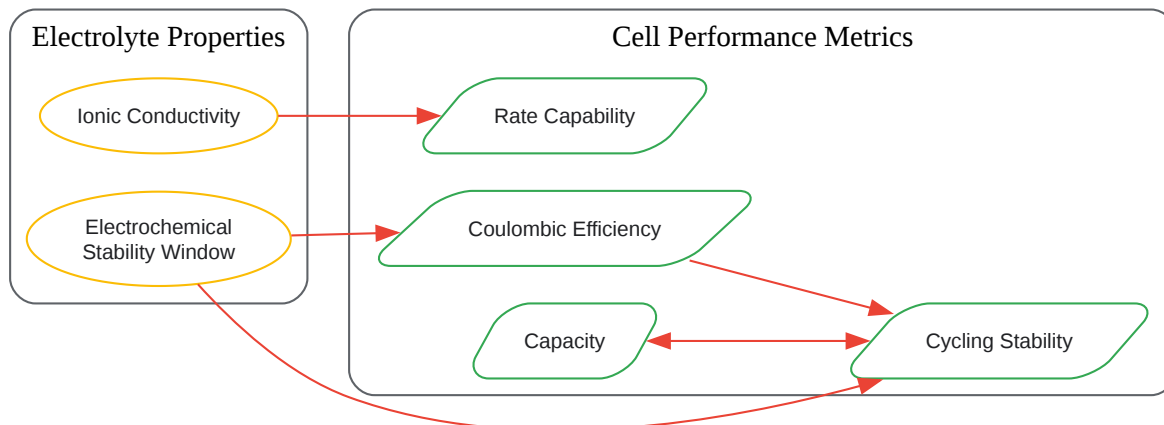
Data sourced from a study utilizing LiNi_{0.834}Co_{0.11}Mn_{0.056}O₂ (NCM834) cathodes and graphite anodes.[\[1\]](#)

The data clearly indicates that the addition of lithium formate significantly enhances both the initial discharge capacity and the long-term cycling stability of the lithium-ion cell.[\[1\]](#) The increase in initial capacity is attributed to the compensation of lithium ions consumed during the formation of the SEI layer. The improved capacity retention suggests that the prelithiation process contributes to a more stable electrode-electrolyte interface over repeated cycles.[\[1\]](#)

Experimental Protocol: Evaluating Lithium Formate as a Cathode Additive

The following outlines a typical experimental workflow for assessing the electrochemical performance of lithium formate as a cathode prelithiation additive.





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References

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